

GSK-LSD1 Dihydrochloride Technical Support Center

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Compound of Interest

Compound Name: GSK-LSD1 Dihydrochloride

CAS No.: 1821798-25-7

Cat. No.: B1192839

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the handling and use of **GSK-LSD1 dihydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure the successful application of this potent and selective LSD1 inhibitor in your experiments.

Summary of Quantitative Data

For quick reference, the following table summarizes the solubility and storage information for **GSK-LSD1 dihydrochloride**.

Parameter	Solvent/Condition	Value	Source
Solubility	Water	Up to 100 mM (approx. 28.9 mg/mL)	R&D Systems[1]
Water	20 mg/mL	Sigma-Aldrich	
Water	57 mg/mL	MedchemExpress[2]	
PBS (pH 7.2)	Approximately 10 mg/mL	Cayman Chemical[3]	
DMSO	Up to 100 mM (approx. 28.9 mg/mL)	R&D Systems[1]	
DMSO	Approximately 25 mg/mL	Cayman Chemical[3]	
DMSO	≥ 62.5 mg/mL	MedchemExpress[4]	
Ethanol	Approximately 0.1 mg/mL	Cayman Chemical[3]	
Dimethyl Formamide	Approximately 1 mg/mL	Cayman Chemical[3]	
Storage (Solid)	-20°C	≥ 4 years	Cayman Chemical[3]
+4°C	Recommended by some suppliers	R&D Systems[1]	
2-8°C	Recommended by some suppliers	Sigma-Aldrich	
Storage (Stock in DMSO)	-80°C	1 year	Selleck Chemicals[2]
-20°C	1 month	Selleck Chemicals[2]	
Aqueous Stability	PBS	>90% parent compound remaining after 6 days at 37°C	PMC - NIH[5]
Aqueous Solution	Not recommended for storage for more than	Cayman Chemical[3]	

one day

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **GSK-LSD1 dihydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **GSK-LSD1 dihydrochloride**.^{[1][3][4]} It is soluble up to at least 62.5 mg/mL in DMSO.^[4] For experiments where organic solvents are not suitable, water can be used, with reported solubility up to 100 mM.^[1]

Q2: How should I store the solid compound and my stock solutions?

A2: The solid, crystalline form of **GSK-LSD1 dihydrochloride** should be stored at -20°C for long-term stability (≥ 4 years).^[3] Stock solutions prepared in DMSO can be stored at -80°C for up to a year or at -20°C for up to one month.^[2] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Q3: Can I prepare and store aqueous solutions of **GSK-LSD1 dihydrochloride**?

A3: While **GSK-LSD1 dihydrochloride** is soluble in aqueous buffers like PBS (approximately 10 mg/mL at pH 7.2), it is recommended to prepare these solutions fresh for each experiment.^[3] Some sources advise against storing aqueous solutions for more than a single day.^[3] However, one study has shown it to be stable in PBS for up to 6 days at 37°C.^[5] If storage is necessary, it should be short-term and the solution's integrity should be verified.

Q4: Is **GSK-LSD1 dihydrochloride** compatible with common cell culture media?

A4: Yes, GSK-LSD1 is routinely used in cell culture experiments.^{[2][3][6]} To prepare your working solution, further dilute your high-concentration stock solution (e.g., in DMSO) into your cell culture medium. Ensure the final concentration of the organic solvent is insignificant, as it may have physiological effects at low concentrations.^[3]

Troubleshooting Guide

Issue 1: I am observing precipitation when I dilute my DMSO stock solution into an aqueous buffer.

- Question: Why is my compound precipitating, and what can I do to prevent it?
- Answer: Precipitation upon dilution of a DMSO stock into an aqueous buffer is a common issue for many small molecules. This can happen if the final concentration in the aqueous buffer exceeds the compound's solubility limit in that specific buffer.
 - Troubleshooting Steps:
 - Check Solubility Limits: Ensure your final concentration does not exceed the known solubility in aqueous buffers (e.g., ~10 mg/mL in PBS).[3]
 - Increase Final Volume: Dilute your stock solution into a larger volume of the aqueous buffer.
 - Vortex During Dilution: Add the stock solution dropwise to the aqueous buffer while vortexing to ensure rapid mixing and prevent localized high concentrations that can lead to precipitation.
 - Consider a Different Buffer: Although reported to be soluble in PBS, compatibility with all buffer components is not guaranteed. Consider testing solubility in alternative buffers (e.g., HEPES, Tris).

Issue 2: I am seeing inconsistent results or a loss of activity in my experiments.

- Question: Could my GSK-LSD1 be degrading? How can I ensure its stability?
- Answer: While GSK-LSD1 is relatively stable, improper storage or handling can lead to degradation.
 - Troubleshooting Steps:
 - Proper Storage: Ensure the solid compound and stock solutions are stored at the recommended temperatures (-20°C for solid, -80°C for DMSO stocks).[2][3] Avoid repeated freeze-thaw cycles by preparing aliquots.

- **Fresh Aqueous Solutions:** Prepare aqueous working solutions fresh for each experiment.^[3] Do not store them for extended periods unless you have validated their stability.
- **pH of Buffer:** The stability of small molecules can be pH-dependent. **GSK-LSD1 dihydrochloride** is soluble in PBS at pH 7.2.^[3] Significant deviations from neutral pH could potentially affect stability, although specific data on this is limited.
- **Purity Check:** If you suspect degradation, you may need to verify the purity of your compound using analytical methods like HPLC.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the desired amount of **GSK-LSD1 dihydrochloride** (Molecular Weight: 289.24 g/mol).^[1] For example, to make 1 mL of a 10 mM solution, you would need 2.89 mg.
- **Add Solvent:** Add the calculated volume of high-purity, anhydrous DMSO to the solid compound.
- **Dissolve:** Vortex or sonicate briefly until the solid is completely dissolved.
- **Store:** Store the stock solution in small aliquots at -80°C.

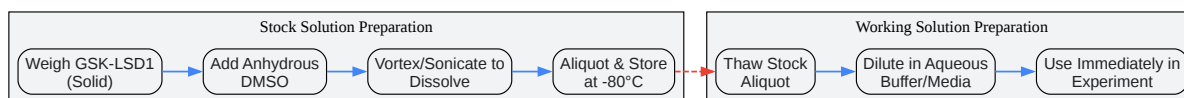
Protocol 2: Buffer Compatibility Test

This protocol can be used to assess the solubility and short-term stability of **GSK-LSD1 dihydrochloride** in a buffer of your choice.

- **Prepare Supersaturated Solution:** Prepare a high-concentration solution of GSK-LSD1 in your test buffer (e.g., 2-fold higher than your intended final concentration).
- **Equilibrate:** Gently agitate the solution at room temperature for 1-2 hours to ensure maximum dissolution.

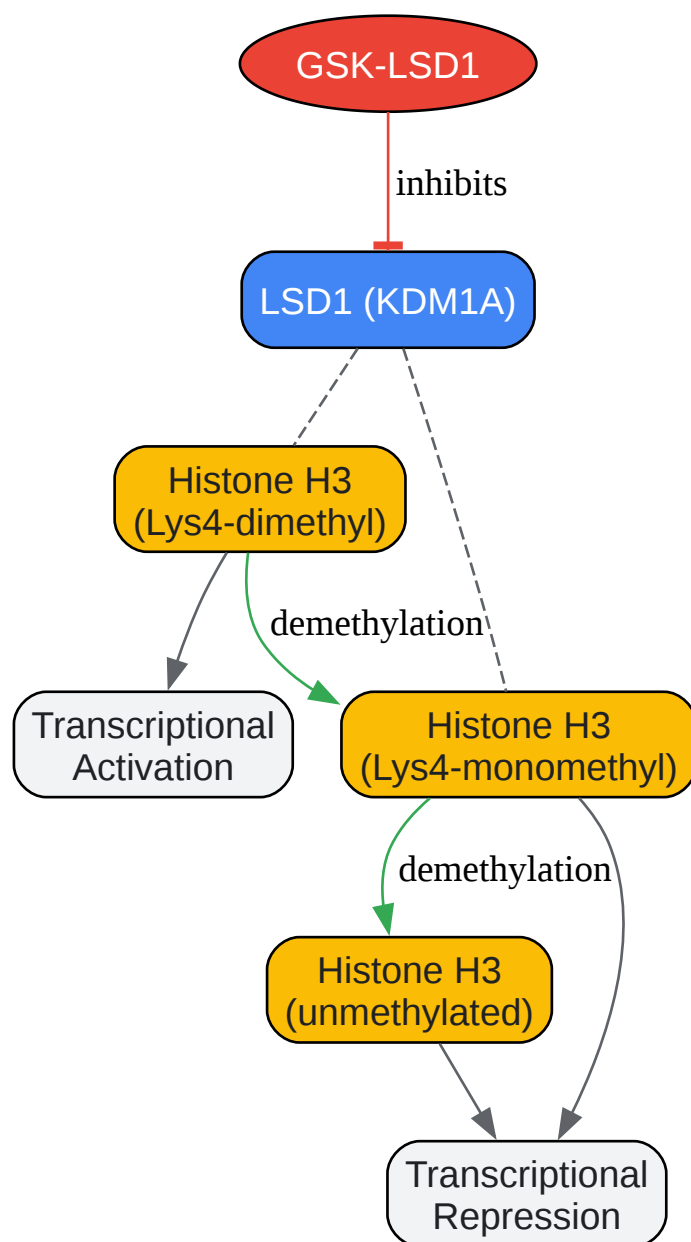
- **Centrifuge:** Centrifuge the solution at high speed (e.g., >10,000 x g) for 10-15 minutes to pellet any undissolved compound.
- **Measure Concentration:** Carefully collect the supernatant and measure the concentration of the dissolved GSK-LSD1 using a suitable analytical method, such as UV-Vis spectrophotometry (λ_{max} : 211 nm) or HPLC.[3] This will give you the saturation solubility in your test buffer.
- **Assess Stability (Optional):** To assess short-term stability, incubate the clarified solution at your experimental temperature (e.g., 37°C) and re-measure the concentration at different time points (e.g., 0, 2, 4, 8, 24 hours). A significant decrease in concentration may indicate precipitation or degradation.

Visualizations



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Caption: Experimental workflow for preparing GSK-LSD1 solutions.



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Caption: Simplified LSD1 signaling pathway and point of inhibition.

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